

Application Notes and Protocols for the Analytical Characterization of Strontium Nitrite

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Compound of Interest

Compound Name: *Strontium nitrite*

CAS No.: *13470-06-9*

Cat. No.: *B088405*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the analytical methods for the characterization of **strontium nitrite**, a compound of interest in various chemical and pharmaceutical applications. The following sections detail the physicochemical properties, purity assessment, and stability analysis of both anhydrous **strontium nitrite** ($\text{Sr}(\text{NO}_2)_2$) and its monohydrate form ($\text{Sr}(\text{NO}_2)_2 \cdot \text{H}_2\text{O}$).

Physicochemical Characterization

A fundamental step in the analysis of **strontium nitrite** is the determination of its basic physical and chemical properties. These characteristics are crucial for identification, quality control, and formulation development.

Physical Properties

Strontium nitrite is a yellow-white crystalline solid that is known to be hygroscopic.^[1] It exists in both an anhydrous and a monohydrate form.^[1] Key physical properties are summarized in Table 1.

Table 1: Physical Properties of **Strontium Nitrite**

Property	Anhydrous Strontium Nitrite ($\text{Sr}(\text{NO}_2)_2$)	Strontium Nitrite Monohydrate ($\text{Sr}(\text{NO}_2)_2 \cdot \text{H}_2\text{O}$)
CAS Number	13780-06-8	13470-06-9
Molecular Weight	179.62 g/mol	197.63 g/mol
Appearance	Yellow-white crystals	Yellow-white hygroscopic needles
Density	2.23 g/cm ³	2.84 g/cm ³
Solubility in Water	72.1 g/100 mL at 20°C	58.5 g/100 mL at 20°C
Solubility in Alcohol	0.04 g/100 mL at 20°C	Insoluble
Decomposition Temp.	>650°C	Begins to decompose at ~245°C in air

Identification Tests

Simple qualitative tests can be employed for the preliminary identification of the strontium and nitrite ions.

- **Flame Test for Strontium:** Introduction of the sample into a non-luminous flame will produce a characteristic bright red (crimson) color, indicative of the presence of strontium ions.
- **Qualitative Test for Nitrite:** The brown ring test, while more commonly used for nitrates, can indicate the presence of nitrite. A more specific test involves the reaction with a solution of potassium iodide and starch in the presence of a weak acid, which will turn blue-black in the presence of nitrite ions.

Purity and Impurity Profiling

Ensuring the purity of **strontium nitrite** is critical for its intended application. The primary impurities of concern are often related anions such as nitrate (NO_3^-) and chloride (Cl^-).

Assay of Nitrite Content by UV-Visible Spectrophotometry

The nitrite content in **strontium nitrite** can be accurately determined using a colorimetric method based on the Griess-Ilosvay reaction. This method involves the diazotization of an aromatic amine by the nitrite ion in an acidic medium, followed by coupling with another aromatic compound to form a colored azo dye. The intensity of the color, which is proportional to the nitrite concentration, is measured spectrophotometrically.

Objective: To quantify the nitrite content in a sample of **strontium nitrite**.

Principle: The Griess-Ilosvay method involves the reaction of nitrite with sulfanilic acid to form a diazonium salt, which is then coupled with N-(1-naphthyl)ethylenediamine to produce a magenta-colored azo dye. The absorbance of this dye is measured at approximately 540 nm.

Reagents and Materials:

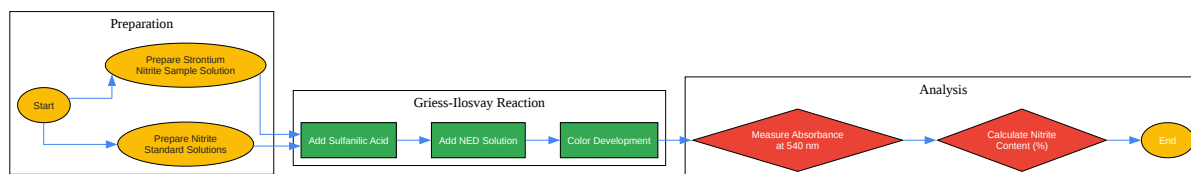
- **Strontium Nitrite** Sample
- Sulfanilic Acid Solution (0.5% w/v in 5% v/v acetic acid)
- N-(1-naphthyl)ethylenediamine dihydrochloride (NED) Solution (0.1% w/v in deionized water)
- Sodium Nitrite (NaNO_2) standard, analytical grade
- Deionized Water
- Volumetric flasks and pipettes
- UV-Visible Spectrophotometer

Procedure:

- Preparation of Standard Nitrite Solution (100 ppm): Accurately weigh 0.150 g of dried sodium nitrite and dissolve it in 1000 mL of deionized water in a volumetric flask.
- Preparation of Calibration Curve:

- Prepare a series of standard solutions with concentrations ranging from 0.1 to 1.0 ppm of nitrite by diluting the 100 ppm standard solution.
- To 10 mL of each standard solution in a 50 mL volumetric flask, add 1.0 mL of the sulfanilic acid solution and mix well.
- After 5 minutes, add 1.0 mL of the NED solution and mix.
- Dilute to the mark with deionized water and allow the color to develop for 20 minutes.
- Measure the absorbance of each solution at 540 nm against a reagent blank.
- Plot a calibration curve of absorbance versus nitrite concentration.
- Sample Analysis:
 - Accurately weigh a sample of **strontium nitrite** (e.g., 0.1 g) and dissolve it in deionized water in a 1000 mL volumetric flask.
 - Dilute an aliquot of this solution to bring the nitrite concentration within the range of the calibration curve.
 - Take 10 mL of the diluted sample solution and follow the same procedure as for the standard solutions (addition of sulfanilic acid and NED, color development, and absorbance measurement).
- Calculation: Determine the nitrite concentration in the sample from the calibration curve and calculate the percentage of nitrite in the original **strontium nitrite** sample. A study on synthesized **strontium nitrite** monohydrate reported a determined nitrite content of 46.2%, which is in good agreement with the theoretical value of 46.6%.

Workflow for Spectrophotometric Nitrite Assay



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Caption: Workflow for the spectrophotometric quantification of nitrite.

Determination of Anionic Impurities by Ion Chromatography

Ion chromatography (IC) is a powerful technique for the separation and quantification of ionic impurities. This method is particularly useful for determining the levels of nitrate and chloride in **strontium nitrite**.

Objective: To determine the concentration of nitrate and chloride impurities in a **strontium nitrite** sample.

Principle: The sample solution is injected into an ion chromatograph, where the anions are separated on an anion-exchange column. The separated ions are then detected by a conductivity detector.

Instrumentation and Columns:

- Ion Chromatograph with a suppressed conductivity detector
- Anion-exchange guard column (e.g., Dionex IonPac AG19)
- Anion-exchange analytical column (e.g., Dionex IonPac AS19)

- Autosampler

Reagents and Eluent:

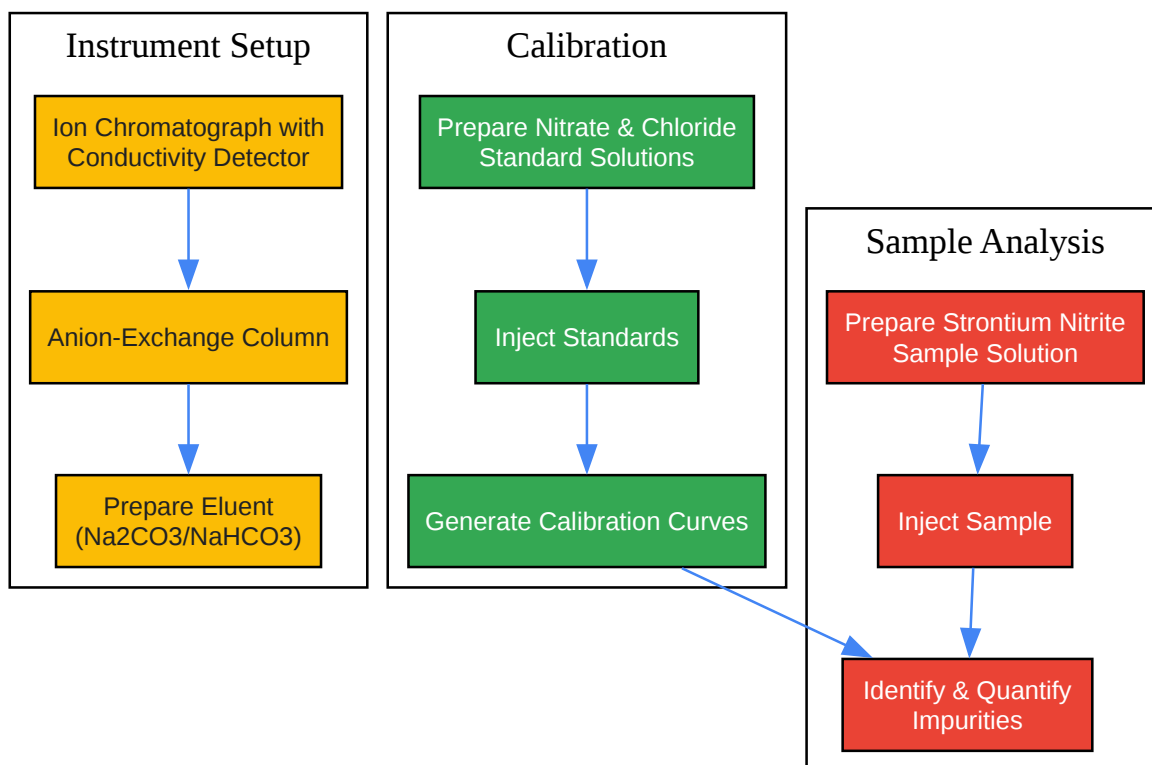
- **Strontium Nitrite** Sample
- Deionized water (18 MΩ·cm or better)
- Sodium Carbonate (Na₂CO₃) and Sodium Bicarbonate (NaHCO₃) for eluent preparation
- Standard solutions of nitrate and chloride (1000 ppm)

Procedure:

- Eluent Preparation: Prepare an isocratic eluent of approximately 1.8 mM Na₂CO₃ and 1.7 mM NaHCO₃ in deionized water.
- Standard Preparation: Prepare a series of mixed standard solutions containing known concentrations of nitrate and chloride (e.g., 0.1, 0.5, 1, 5, 10 ppm) by diluting the stock standards.
- Sample Preparation:
 - Accurately weigh about 1.0 g of the **strontium nitrite** sample and dissolve it in 100 mL of deionized water in a volumetric flask.
 - Filter the solution through a 0.45 μm syringe filter before injection. Further dilution may be necessary depending on the expected impurity levels.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 25 μL
 - Column Temperature: 30 °C
 - Detection: Suppressed conductivity

- Analysis and Quantification:
 - Inject the standard solutions to generate a calibration curve for each anion.
 - Inject the prepared sample solution.
 - Identify and quantify the nitrate and chloride peaks in the sample chromatogram based on the retention times and calibration curves of the standards.

Logical Flow for Ion Chromatography Analysis



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Caption: Logical flow for impurity analysis by ion chromatography.

Thermal Stability and Decomposition Analysis

Thermal analysis techniques are essential for evaluating the stability of **strontium nitrite** and understanding its decomposition pathway. These methods provide information on dehydration,

phase transitions, melting, and decomposition temperatures.

Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA)

TGA measures the change in mass of a sample as a function of temperature, while DTA measures the temperature difference between a sample and a reference material. Together, they provide a detailed profile of the thermal events.

Objective: To investigate the thermal stability and decomposition of $\text{Sr}(\text{NO}_2)_2 \cdot \text{H}_2\text{O}$.

Instrumentation:

- Simultaneous TG-DTA instrument

Procedure:

- Sample Preparation: Place a precisely weighed sample of **strontium nitrite** monohydrate (e.g., 30-45 mg) into an alumina or platinum crucible.[\[2\]](#)
- Instrument Setup:
 - Atmosphere: Flowing nitrogen (N_2) at a rate of 40 mL/min.[\[2\]](#)
 - Heating Rate: A linear heating rate of 10 °C/min is typically used.[\[2\]](#)
 - Temperature Range: From ambient temperature to approximately 800 °C.
- Data Analysis:
 - Analyze the TGA curve for mass loss steps, which correspond to dehydration and decomposition events.
 - Analyze the DTA curve for endothermic and exothermic peaks, which indicate phase transitions, melting, and decomposition.

Table 2: Key Thermal Events for **Strontium Nitrite** Monohydrate in Nitrogen

Temperature (°C)	Event	Observation (TGA)	Observation (DTA)
~150	Dehydration	Mass loss corresponding to one water molecule	Endotherm
~265	Solid-solid phase transition	No mass loss	Endotherm
~365	Melting	Slight mass loss	Endotherm
>500	Onset of decomposition	Gradual mass loss	-
>650	Rapid decomposition	Significant mass loss	Endotherm

Data sourced from Gallagher, P.K. (1984). *Thermochimica Acta*, 75, 121-127.[2]

Differential Scanning Calorimetry (DSC)

DSC measures the heat flow into or out of a sample as a function of temperature or time. It is particularly useful for quantifying the enthalpy changes associated with thermal events.

Objective: To determine the temperatures and enthalpy changes of phase transitions and melting of $\text{Sr}(\text{NO}_2)_2 \cdot \text{H}_2\text{O}$.

Instrumentation:

- Differential Scanning Calorimeter

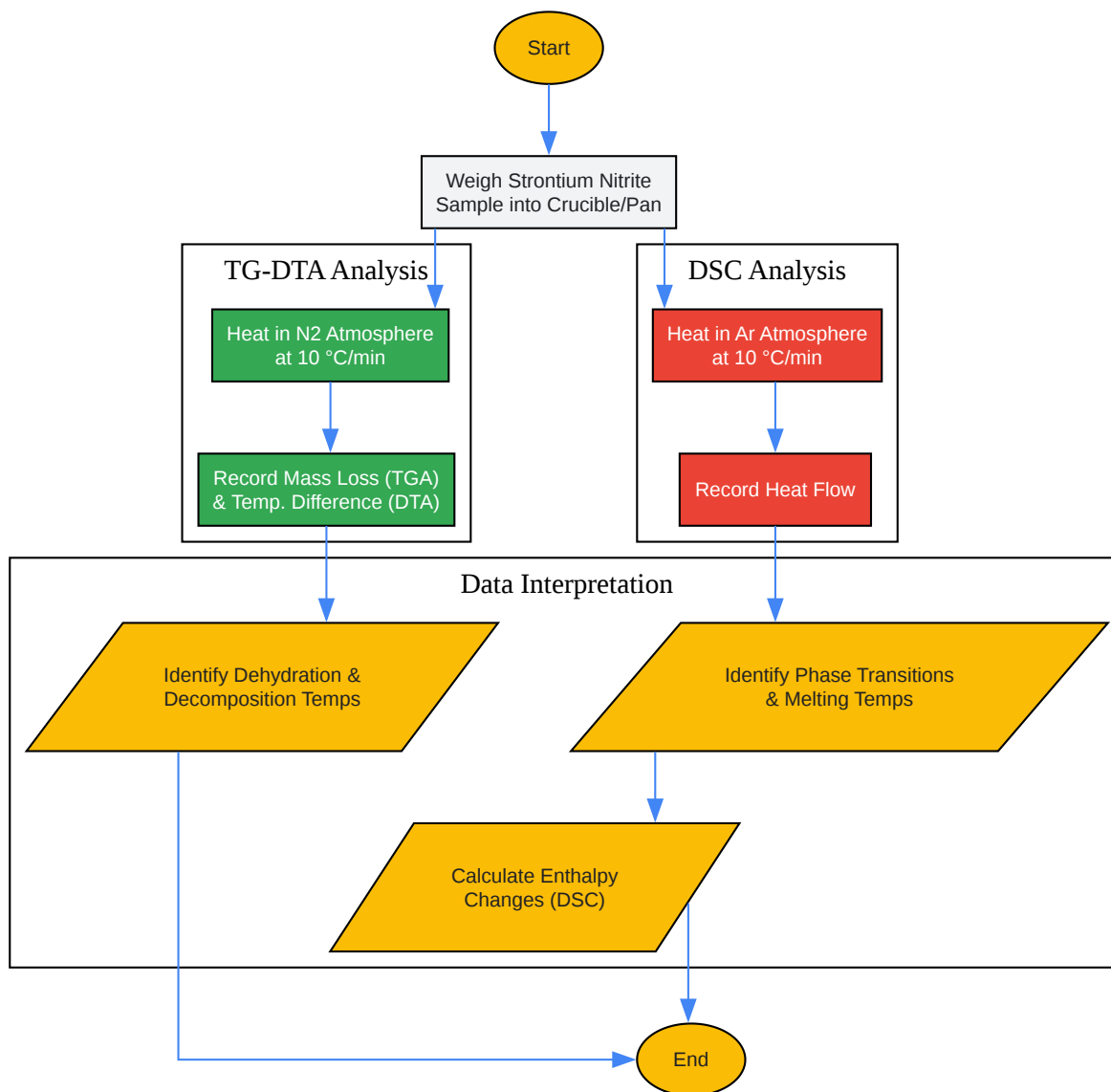
Procedure:

- Sample Preparation: Accurately weigh a small amount of the sample (e.g., 5 mg) into an aluminum DSC pan and seal it.
- Instrument Setup:
 - Atmosphere: Flowing argon at a rate of 50 mL/min.
 - Heating Rate: 10 °C/min.

- Temperature Range: From ambient to a temperature above the melting point (e.g., 400 °C).
- Data Analysis:
 - Identify the endothermic peaks corresponding to the loss of water, the solid-solid phase transition, and fusion.
 - Determine the onset temperatures and peak temperatures for each event.
 - Integrate the peak areas to calculate the enthalpy changes (ΔH) for each transition.

A study reported the extrapolated onset temperature for the solid-solid transition to be 265.7 ± 0.1 °C and a mean fusion temperature of 362.7 ± 0.4 °C.

Workflow for Thermal Analysis



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Caption: Workflow for thermal analysis of **strontium nitrite**.

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